

What is the chemical structure of Eucamalol?

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Eucamalol: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eucamalol is a naturally occurring monoterpenoid demonstrating significant promise as a potent mosquito repellent.[1] Isolated from the essential oil of Eucalyptus camaldulensis, this compound has been the subject of research focusing on its chemical properties and synthesis. [2] This document provides an in-depth overview of the chemical structure, physicochemical properties, and experimental protocols related to the isolation and synthesis of **Eucamalol**.

Chemical Structure and Properties

Eucamalol, systematically named (1R,6R)-(+)-3-formyl-6-isopropyl-2-cyclohexen-1-ol, possesses a molecular formula of C10H16O2.[3] Its chemical identity is further defined by the CAS Number 145544-91-8. The structure is characterized by a cyclohexene ring substituted with a hydroxyl group, an isopropyl group, and a formyl group, contributing to its biological activity.

Table 1: Physicochemical and Spectroscopic Data for Eucamalol



Property	Value	Source
Molecular Formula	C10H16O2	PubChem
Molecular Weight	168.23 g/mol	PubChem[4]
CAS Number	145544-91-8	MedchemExpress[1]
Appearance	Colorless Oil	ChemFaces
Optical Rotation ([α]D25)	+13.5° (c 0.80, CH3OH)	Watanabe et al., 1993[2]
High-Resolution Mass Spec (HRMS) m/z	168.1151 (Calculated: 168.1150)	Watanabe et al., 1993[2]
Infrared (IR) vmax (cm-1)	3400 (OH), 2980, 1680 (conjugated aldehyde)	Watanabe et al., 1993[2]
SMILES	CC(C) [C@@H]1CCC(=C[C@@H]1O)C=O	MedchemExpress[1]

Experimental Protocols Isolation of (+)-Eucamalol from Eucalyptus camaldulensis

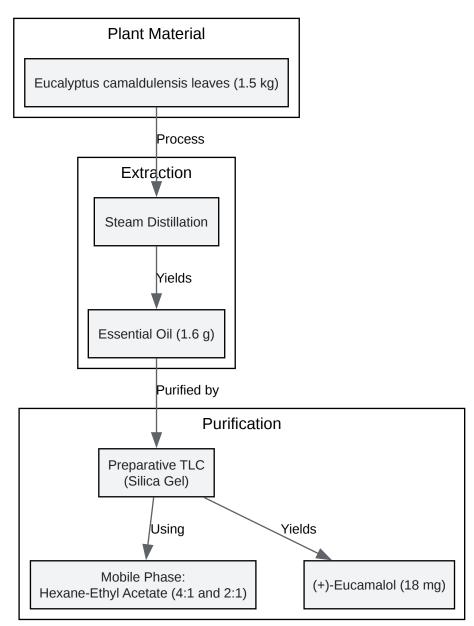
The following protocol for the isolation of **Eucamalol** is based on the methodology described by Watanabe et al. (1993).[2]

- 1. Plant Material and Steam Distillation:
- Leaves of Eucalyptus camaldulensis (1.5 kg) were collected.
- The leaves were cut into small pieces and subjected to steam distillation to yield the essential oil (1.6 g).
- 2. Chromatographic Purification:
- The essential oil was purified using successive preparative Thin-Layer Chromatography (TLC).



- TLC plates were precoated with silica gel 60 GF254 (Merck).
- The mobile phases used were hexane-ethyl acetate in ratios of 4:1 and 2:1 (v/v).
- This process yielded 18 mg of (+)-Eucamalol.

Isolation Workflow for Eucamalol





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Isolation Workflow for Eucamalol

Synthesis of (±)-Eucamalol

The synthesis of racemic **Eucamalol** has been reported starting from (±)-cryptone.[2] Additionally, the synthesis of (+)-**Eucamalol** and its epimer, (-)-1-epi-**eucamalol**, has been achieved from (S)-(-)-perillaldehyde, which was instrumental in determining the absolute configuration of the natural product.[3]

Synthesis from (±)-Cryptone (Watanabe et al., 1993):[2]

A detailed, step-by-step protocol for the synthesis from (±)-cryptone is outlined in the original publication. The key transformation involves the introduction of a formyl group and subsequent stereoselective reduction.

Synthesis from (S)-(-)-Perillaldehyde (Satoh et al., 1995):[3]

This synthetic route was crucial for establishing the absolute stereochemistry of (+)-**Eucamalol**. The methodology leverages the defined stereocenter of the starting material to produce the target molecule with the correct configuration.

Biological Activity

Eucamalol has been identified as a potent mosquito repellent, exhibiting significant activity against Aedes albopictus.[1] Its repellent efficacy has been shown to be comparable to that of DEET.

Conclusion

Eucamalol stands out as a promising natural alternative to synthetic insect repellents. The established protocols for its isolation and synthesis pave the way for further research into its mechanism of action and potential commercial applications. The comprehensive data presented in this guide serves as a valuable resource for researchers in the fields of natural product chemistry, entomology, and drug development.



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